

Navigating Formulation Development with Lambda-Cyhalothrin: An In-depth Technical Guide

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Compound of Interest

Compound Name: *lambda-Cyhalothrin*

Cat. No.: *B1674341*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **lambda-cyhalothrin**, a widely used synthetic pyrethroid insecticide. Understanding these characteristics is paramount for the successful development of stable, effective, and safe formulations. This document outlines key data, experimental considerations, and the intrinsic relationships between the molecule's properties and formulation strategies.

Core Physical and Chemical Properties

A thorough understanding of **lambda-cyhalothrin**'s physicochemical profile is the foundation of effective formulation development. These properties dictate its behavior in various formulation types, its interaction with other components, and its ultimate bioavailability and efficacy.

Identification and Structure

Property	Value	Reference
Chemical Name	A 1:1 mixture of (S)- α -cyano-3-phenoxybenzyl-(Z)-(1R,3R)-3-(2-chloro-3,3,3-trifluoroprop-1-enyl)-2,2-dimethylcyclopropanecarboxylate and (R)- α -cyano-3-phenoxybenzyl-(Z)-(1S,3S)-3-(2-chloro-3,3,3-trifluoroprop-1-enyl)-2,2-dimethylcyclopropanecarboxylate	[1][2]
CAS Number	91465-08-6	[3][4][5][6][7]
Molecular Formula	C ₂₃ H ₁₉ ClF ₃ NO ₃	[1][4][6][8][9][10]
Molecular Weight	449.9 g/mol	[2][3][4][9][10]
Appearance	Colorless to beige solid	[2][9][11][12]
Odor	Mild	[3][9][11][12]

Physicochemical Data for Formulation

The following table summarizes key quantitative data crucial for formulation design. The extremely low water solubility and high octanol-water partition coefficient are defining characteristics that necessitate specialized formulation approaches.

Property	Value	Temperature (°C)	pH	Significance for Formulation	Reference
Melting Point	49.2 °C	Relevant for processing and storage conditions of technical grade material.	[2][5][8][10][13]		
Boiling Point	Decomposes before boiling	Thermal degradation is a key consideration during manufacturing.	[2][13]		
Vapor Pressure	2×10^{-7} Pa (2×10^{-9} mbar)	20	Low volatility reduces inhalation exposure but also limits fumigant action.	[3]	
Water Solubility	0.005 mg/L	20	6.5	Extremely low solubility necessitates formulations like emulsifiable concentrates, suspension concentrates, or	[2][10][11]

microcapsule
s.

Solubility in Organic Solvents	Very soluble in many organic solvents such as acetone, methanol, toluene, and hexane.	20	High solubility in organic solvents is key for developing emulsifiable concentrate (EC) formulations.	[2][3][10][13]
Octanol-Water Partition Coefficient (log Kow)	5.5 - 6.8	20	7	High lipophilicity indicates strong affinity for organic matter and biological membranes, influencing bioavailability and environmental fate. [1][13]
Density	1.33 g/cm ³	25	Important for calculating the mass of material in a given volume during formulation.	[2][3][8]

Stability Profile

The stability of **lambda-cyhalothrin** is a critical factor influencing the shelf-life and efficacy of its formulations. It is susceptible to degradation under certain conditions, particularly alkaline hydrolysis.

Condition	Stability	Impact on Formulation	Reference
pH	Stable at pH 5.2 and 6.9. Hydrolyzes at pH 9 with a half-life of approximately 7 days.	Formulations should be maintained at a neutral to slightly acidic pH to prevent degradation of the active ingredient.	[2] [13] [14]
Temperature	Stable at temperatures below 220°C.	High-temperature processing should be avoided to prevent thermal decomposition.	[14]
Light	Sensitive to light.	Formulations should be packaged in opaque containers to protect from photodegradation.	[8]

Experimental Protocols: Principles and Methodologies

Standardized protocols are essential for generating reliable and comparable data for formulation development and registration. The following outlines the principles behind key experimental determinations, often following guidelines from organizations such as the OECD (Organisation for Economic Co-operation and Development) and CIPAC (Collaborative International Pesticides Analytical Council).

Determination of Water Solubility (Based on OECD Guideline 105)

The flask method is a common and straightforward approach to determine the water solubility of substances with low solubility like **lambda-cyhalothrin**.

Principle: A supersaturated solution of the test substance in water is prepared and allowed to equilibrate. After equilibration, the concentration of the substance in the aqueous phase is measured.

Methodology:

- Preparation: An excess amount of **lambda-cyhalothrin** is added to a flask containing purified water of a known pH (e.g., 7).
- Equilibration: The flask is agitated at a constant temperature (e.g., 20°C) for a sufficient period to reach equilibrium. This may take 24-48 hours. The presence of undissolved solid material confirms saturation.
- Phase Separation: The solution is centrifuged or filtered to remove undissolved particles. Care must be taken to avoid temperature changes during this step.
- Analysis: The concentration of **lambda-cyhalothrin** in the clear aqueous phase is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Replicates: The experiment is performed in replicate to ensure the reliability of the results.

Hydrolysis as a Function of pH (Based on OECD Guideline 111)

This test determines the rate of abiotic hydrolysis of a chemical in aqueous solutions at different pH values.

Principle: Sterile aqueous buffer solutions of known pH (typically 4, 7, and 9) are spiked with the test substance and incubated at a constant temperature in the dark. The concentration of the test substance is monitored over time.

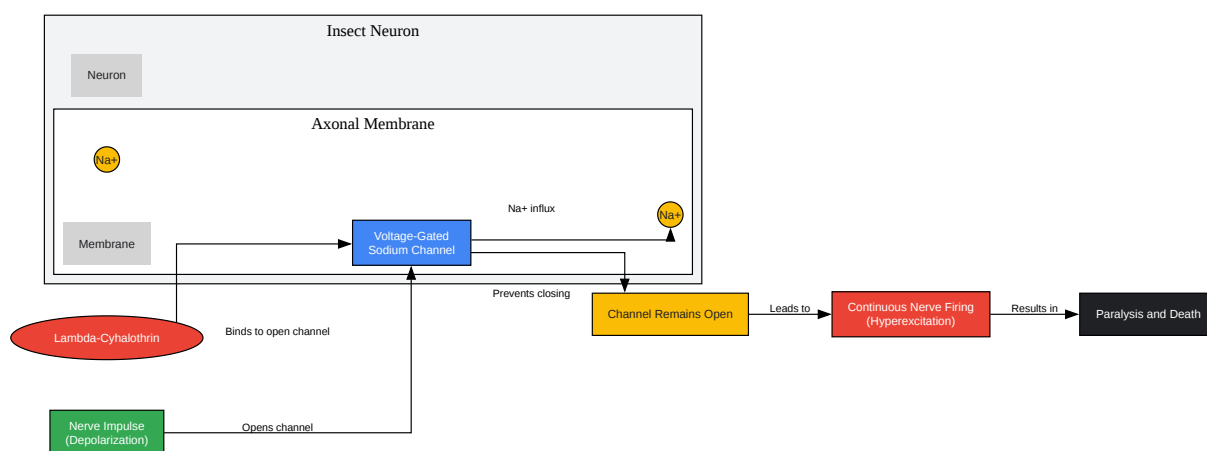
Methodology:

- **Solution Preparation:** Sterile buffer solutions at pH 4, 7, and 9 are prepared. A stock solution of **lambda-cyhalothrin** in a water-miscible solvent is prepared.
- **Incubation:** The stock solution is added to the buffer solutions to a final concentration that is less than half of its water solubility. The solutions are incubated in the dark at a constant temperature (e.g., 25°C).
- **Sampling and Analysis:** Aliquots are taken at appropriate time intervals and the concentration of **lambda-cyhalothrin** is determined by a suitable analytical method (e.g., HPLC).
- **Data Analysis:** The rate of degradation is determined, and the half-life (DT_{50}) at each pH is calculated.

Visualizing Key Pathways and Processes

Mode of Action: Disruption of Neuronal Signaling

Lambda-cyhalothrin, like other pyrethroids, exerts its insecticidal effect by targeting the nervous system of insects.^[11] It acts as a sodium channel modulator, disrupting the normal function of voltage-gated sodium channels.^{[1][2][15]} This leads to prolonged opening of the channels, causing hyperexcitation of the nerve cells, paralysis, and ultimately, the death of the insect.^{[2][11][12]}

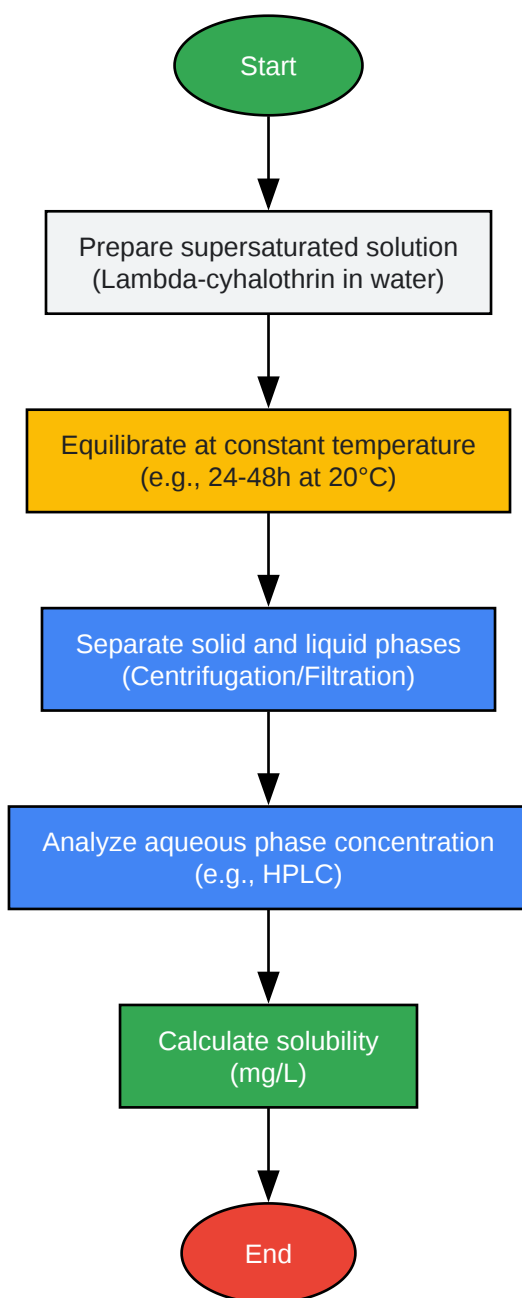


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Caption: Mode of action of **lambda-cyhalothrin** on insect voltage-gated sodium channels.

Experimental Workflow: Solubility Determination

The following diagram illustrates a typical workflow for determining the water solubility of a poorly soluble active ingredient like **lambda-cyhalothrin**.

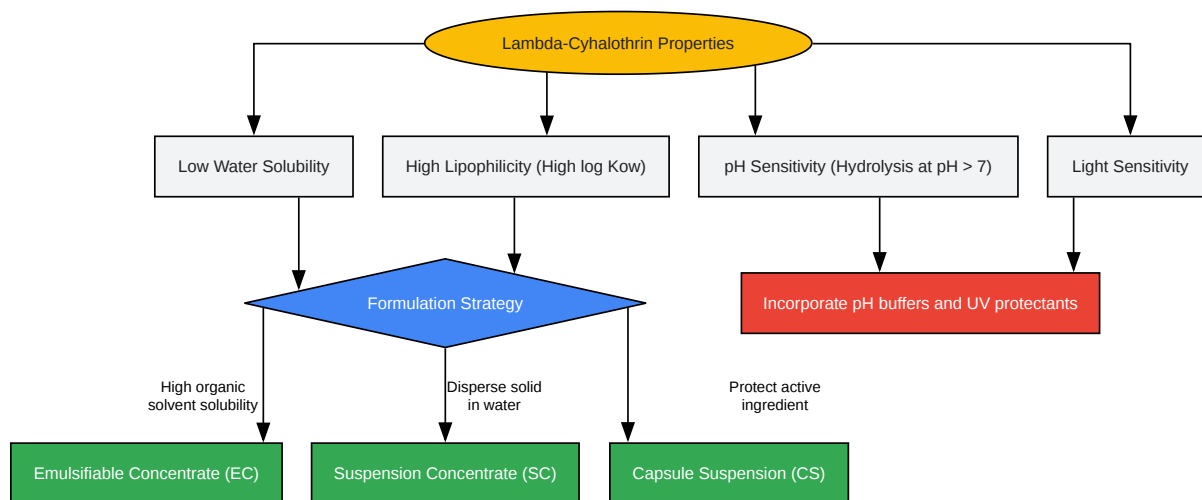


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Caption: A generalized workflow for the experimental determination of water solubility.

Logical Relationships in Formulation Development

The physicochemical properties of **lambda-cyhalothrin** directly influence the choice of formulation. This diagram illustrates the decision-making process based on its key characteristics.



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Caption: Decision logic for **lambda-cyhalothrin** formulation based on its properties.

Conclusion

The successful formulation of **lambda-cyhalothrin** hinges on a comprehensive understanding of its physical and chemical properties. Its low water solubility, high lipophilicity, and susceptibility to alkaline hydrolysis and photodegradation are the primary drivers for the development of advanced formulation types such as emulsifiable concentrates, suspension concentrates, and capsule suspensions. By leveraging this knowledge and employing standardized experimental protocols, researchers and formulation scientists can develop stable, efficacious, and safe insecticidal products that meet the demands of modern agriculture and public health.

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